

Eganelisib's Kinase Cross-Reactivity Profile: A Comparative Guide

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Compound of Interest

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This guide provides an objective comparison of the kinase selectivity profile of eganelisib (formerly IPI-549), a first-in-class phosphoinositide 3-kinase-gamma (PI3Ky) inhibitor, with other kinases, supported by experimental data. Eganelisib is under investigation as an immunotherapeutic agent for solid tumors, with a mechanism of action centered on reprogramming the tumor microenvironment.^[1]

Executive Summary

Eganelisib is a potent and highly selective inhibitor of PI3Ky.^{[1][2]} Preclinical data demonstrates its significant selectivity for the gamma isoform of PI3K over other Class I PI3K isoforms (α , β , and δ), as well as a broader panel of protein and lipid kinases.^{[3][4]} This high selectivity is crucial for minimizing off-target effects and is a key differentiator for eganelisib.

Data Presentation: Kinase Selectivity Profile of Eganelisib

The following table summarizes the inhibitory activity and binding affinity of eganelisib against the Class I PI3K isoforms.

Target	Biochemical IC50 (nM)	Cellular IC50 (nM)	Binding Affinity (Kd, nM)	Selectivity vs. PI3Ky (Biochemical IC50)
PI3Ky	16[5][6]	1.2[1][4]	0.29[1]	-
PI3Kα	3200[5]	250[5]	17[6]	>200-fold[1]
PI3Kβ	3500[5]	240[5]	82[6]	>200-fold[1]
PI3Kδ	>8400[5]	180[5]	23[6]	>525-fold

IC50 (Half-maximal inhibitory concentration) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function. A lower IC50 indicates a more potent inhibitor. Kd (Dissociation constant) is a measure of the binding affinity between a ligand (eganelisib) and a protein (kinase). A lower Kd indicates a stronger binding affinity.

Further screening has shown that eganelisib does not significantly inhibit a panel of 468 other protein and lipid kinases at a concentration of 1 μM.[3][4] It is also reported to be selective against a panel of 80 G-protein coupled receptors (GPCRs), ion channels, and transporters at 10 μM.[3][4]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

Biochemical Kinase Assay (ADP-Glo™ Luminescence Assay)

This assay quantifies the direct inhibitory effect of eganelisib on the enzymatic activity of purified PI3K isoforms.

Objective: To determine the biochemical IC50 value of eganelisib against PI3K isoforms.

Principle: The ADP-Glo™ Kinase Assay is a luminescent assay that measures the amount of ADP produced during a kinase reaction. The amount of ADP is directly proportional to the kinase activity.

Protocol:

- Reagent Preparation:
 - Prepare a stock solution of eganelisib in DMSO.
 - Create a serial dilution of eganelisib in the appropriate kinase assay buffer.
 - Reconstitute recombinant human PI3K enzymes (α , β , γ , δ) in kinase dilution buffer.
 - Prepare the lipid substrate, such as PIP2, in the assay buffer.
 - Prepare the ATP solution.
- Assay Procedure:
 - Add the serially diluted eganelisib or DMSO (vehicle control) to the wells of a 384-well plate.
 - Add the diluted PI3K enzyme solution to each well.
 - Incubate the plate at room temperature for 15 minutes.
 - Initiate the kinase reaction by adding the ATP and lipid substrate mixture to each well.
 - Incubate the reaction at room temperature for a defined period (e.g., 60 minutes).
- Signal Detection:
 - Add ADP-Glo™ Reagent to terminate the kinase reaction and deplete the remaining ATP.
 - Add Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal using luciferase.
 - Measure the luminescence using a plate reader.

- Data Analysis:
 - Calculate the percentage of inhibition for each concentration of eganelisib relative to the DMSO control.
 - Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC50 value.

Cellular Kinase Assay (p-AKT ELISA)

This assay measures the ability of eganelisib to inhibit the PI3K signaling pathway within a cellular context by assessing the phosphorylation of a key downstream effector, AKT.

Objective: To determine the cellular IC50 of eganelisib.

Principle: Activation of the PI3K pathway leads to the phosphorylation of AKT at Ser473. The inhibition of PI3K by eganelisib will result in a decrease in p-AKT levels, which can be quantified using an ELISA.

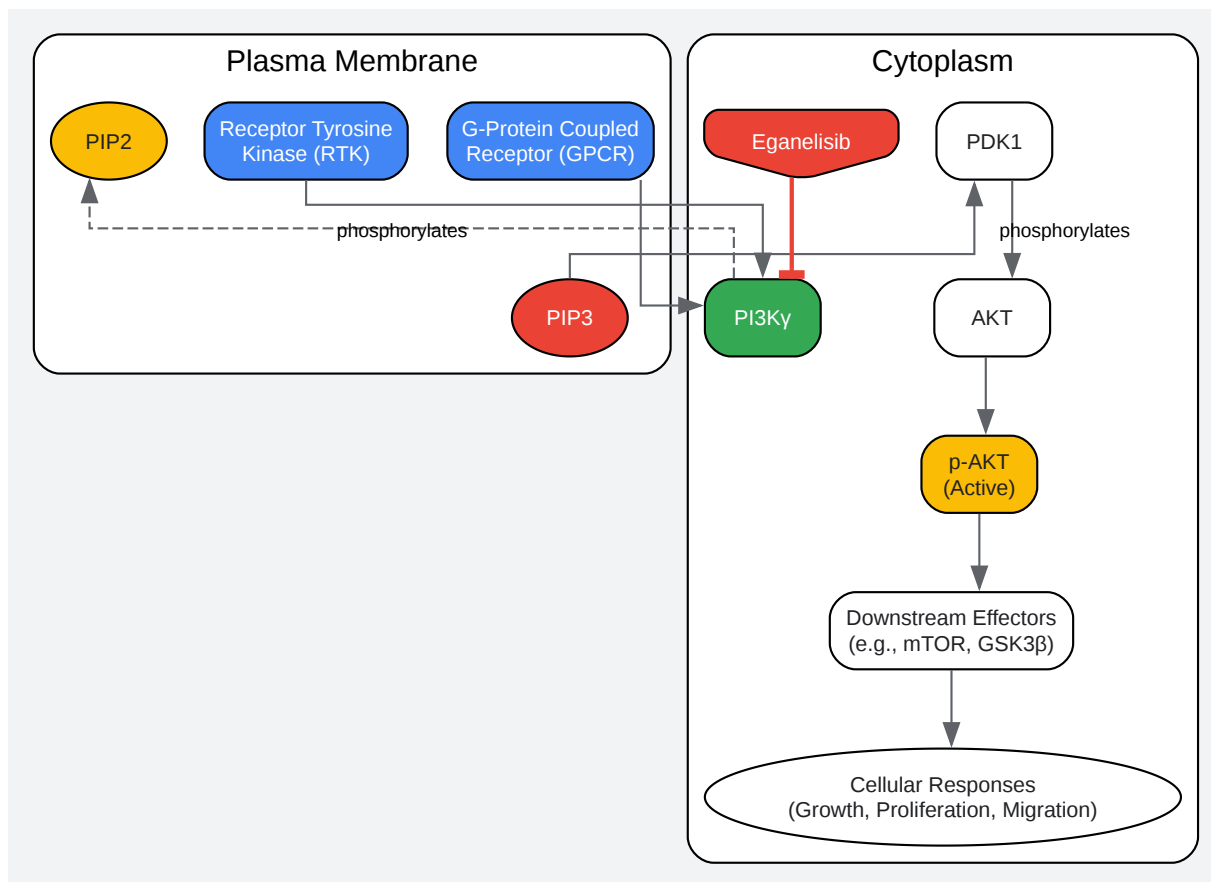
Protocol:

- Cell Culture and Treatment:
 - Seed appropriate cell lines in 96-well plates. For example, RAW 264.7 cells are used for PI3Ky.^[5]
 - Starve the cells in a serum-free medium for several hours.
 - Treat the cells with various concentrations of eganelisib or DMSO for a specified time (e.g., 2 hours).
 - Stimulate the PI3K pathway by adding a suitable agonist (e.g., C5a for RAW 264.7 cells).^[4]
- Cell Lysis:
 - Wash the cells with ice-cold PBS.

- Lyse the cells using a suitable lysis buffer containing protease and phosphatase inhibitors.
- ELISA Procedure:
 - Transfer the cell lysates to an ELISA plate pre-coated with a capture antibody specific for total AKT.
 - Incubate to allow the binding of AKT to the plate.
 - Wash the plate to remove unbound components.
 - Add a detection antibody that specifically recognizes phosphorylated AKT (p-AKT Ser473).
 - Add a horseradish peroxidase (HRP)-conjugated secondary antibody.
 - Add a substrate solution to generate a colorimetric signal.
 - Stop the reaction and measure the absorbance using a plate reader.
- Data Analysis:
 - Normalize the p-AKT signal to the total AKT signal.
 - Calculate the percentage of inhibition of AKT phosphorylation for each eganelisib concentration relative to the stimulated control.
 - Determine the cellular IC50 value by fitting the data to a dose-response curve.

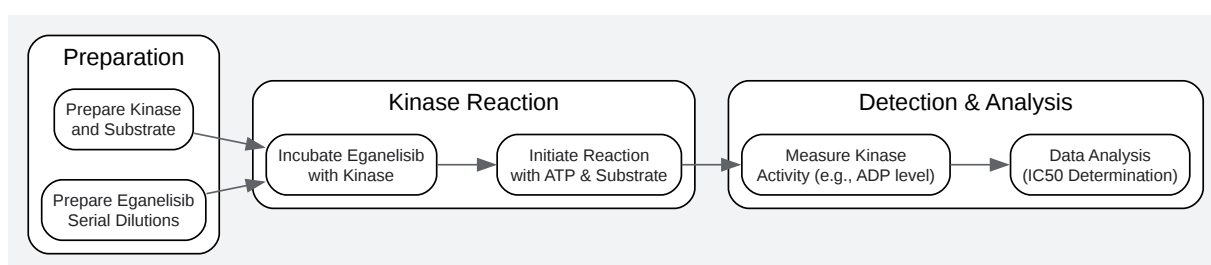
Mandatory Visualization

Signaling Pathway and Experimental Workflow Diagrams



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Caption: PI3Ky signaling pathway and the inhibitory action of eganelisib.



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Caption: General experimental workflow for a biochemical kinase inhibitor assay.

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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. sigmaaldrich.cn \[sigmaaldrich.cn\]](#)
- [3. promega.com \[promega.com\]](#)
- [4. selleckchem.com \[selleckchem.com\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
- [6. In vivo imaging reveals unique neutrophil transendothelial migration patterns in inflamed intestines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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